

A Comparative Guide to Experimental and DFT-Calculated Properties of Decamethylmanganocene

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Compound of Interest

Compound Name: Decamethylmanganocene

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This guide provides a detailed comparison of experimental findings and Density Functional Theory (DFT) calculations for **decamethylmanganocene** (Cp^*_2Mn). The objective is to validate the accuracy of computational models in predicting the physicochemical properties of this organometallic compound, offering a framework for its application in various research and development domains.

Data Presentation: A Side-by-Side Comparison

The following table summarizes the key quantitative data obtained from experimental measurements and DFT calculations, facilitating a direct comparison of their concordance.

Property	Experimental Value	DFT Calculated Value	Experimental Method	Computational Method
Ionization Energy	5.349 ± 0.001 eV[1][2]	-	Mass-Analyzed Threshold Ionization (MATI) Spectroscopy[1][2]	-
Vibrational Frequencies (Cp ₂ Mn ⁺)	MATI Spectroscopy[1]	B3PW91/6-311++G(d,p)[1][3]		
ν ₁ (Me out-of-plane bend)	130 cm ⁻¹ [1]	130 cm ⁻¹ [1]		
ν ₂ (Symmetric Mn-ring stretch)	352 cm ⁻¹ [1]	352 cm ⁻¹ [1]		
Structural Parameters (Cp ₂ Mn ⁰)	Single-Crystal X-ray Diffraction & Gas-Phase Electron Diffraction[1]	B3PW91/6-311++G(d,p)[1][3]		
r(Mn-C)	2.105–2.118 Å (X-ray)[1]	-		
r(Mn-C)	2.130 Å (GED)[1]	-		
r(C-C) in carbocycle	1.409–1.434 Å (X-ray)[1]	-		
r(C-C) in carbocycle	1.440 Å (GED)[1]	-		

Experimental and Computational Protocols

A clear understanding of the methodologies employed is crucial for interpreting the comparative data.

Experimental Protocol: Mass-Analyzed Threshold Ionization (MATI) Spectroscopy

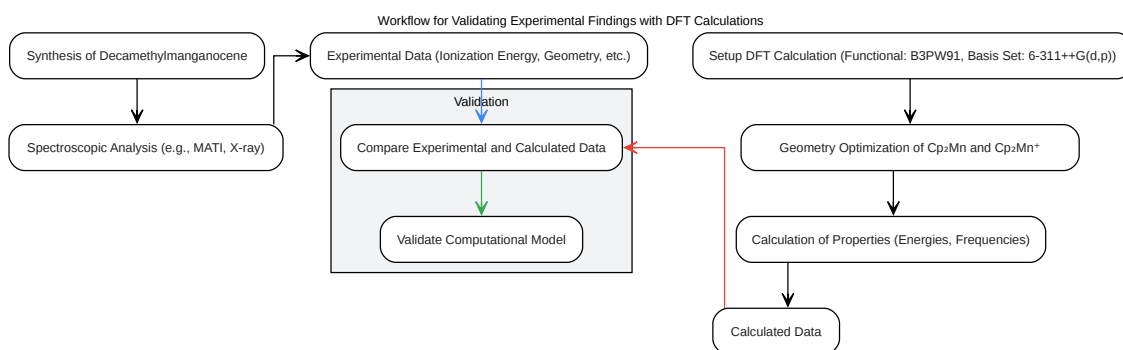
The experimental ionization energy and vibrational frequencies of the **decamethylmanganocene** cation were determined using high-resolution MATI spectroscopy. [1][2] This technique provides highly accurate data on the electronic and vibrational structure of molecular ions. The precise ionization energy was determined to be 5.349 ± 0.001 eV.[1][2]

Computational Protocol: Density Functional Theory (DFT) Calculations

The geometries of the neutral and cationic forms of **decamethylmanganocene** were optimized using the B3PW91 functional combined with the 6-311++G(d,p) basis set.[1][3] This level of theory has demonstrated good performance in modeling the MATI spectra of similar organometallic complexes.[1] The calculations were initiated from the experimental X-ray structure.[3]

Logical Workflow for Validation

The following diagram illustrates the workflow for validating experimental findings on **decamethylmanganocene** with DFT calculations.



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Caption: Workflow for validating experimental data with DFT calculations.

Discussion of Findings

The DFT calculations show excellent agreement with the experimental MATI spectrum, particularly in reproducing the vibrational structure of the **decamethylmanganocene** cation.[1] The calculated vibrational frequencies for the Me out-of-plane bend (ν_1) and the symmetric Mn-ring stretch (ν_2) are identical to the experimental values.[1] This high level of agreement validates the chosen DFT method for describing the vibrational properties of this molecule.

Furthermore, the optimized geometry of the neutral **decamethylmanganocene** from DFT calculations is in good accord with experimental data from single-crystal X-ray diffraction and gas-phase electron diffraction.[1] Upon ionization, the primary structural changes predicted by DFT, namely the elongation of the Mn-C bonds, are consistent with the experimental observations.[1][2]

Interestingly, the DFT calculations also provide insights into the electronic redistribution upon ionization. Despite the ionized orbital having a metallic character, the calculations predict a significant reduction in electron density on the hydrogen atoms of the methyl substituents.[1][2] This highlights the complex nature of charge redistribution in the molecule.

In conclusion, the strong correlation between the experimental data and the DFT calculations for **decamethylmanganocene** demonstrates the power of modern computational chemistry in validating and complementing experimental findings. This synergy provides a deeper understanding of the structural and electronic properties of organometallic complexes.

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References

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